

Part 1: Technical Specifications & Critical Quality Attributes (CQA)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S)-3-(4-Chlorophenyl)piperidine

Cat. No.: B11752716

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Before engaging suppliers, internal specifications must be established. The (S)-enantiomer is the eutomer for most targeted applications in this class.[\[1\]](#)

Parameter	Specification	Technical Rationale
Chemical Name	(S)-3-(4-Chlorophenyl)piperidine	Specific stereochemistry at C3. [1]
CAS Number	1336067-62-9 (Free base) / 1336067-65-2 (HCl salt)	Ensure the CAS matches the salt form ordered.[1]
Structure	3-substituted piperidine	Core scaffold for PARP/GPCR ligands.[1]
Chiral Purity (ee%)	≥ 98.0% ee	<2% (R)-isomer is critical to avoid "dead" mass in downstream coupling.[1]
Chemical Purity	≥ 97.0% (HPLC)	Major impurities often include the des-chloro analog.[1]
Appearance	White to off-white solid	Coloration often indicates oxidation of the secondary amine.[1]

Part 2: The Sourcing Landscape[1]

The supply chain for this chiral intermediate is bifurcated into catalog vendors (high cost, low risk) and contract manufacturing organizations (CROs) (lower cost, validation required).

Tier 1: Global Catalog Distributors (Discovery Scale)

- Vendors: Sigma-Aldrich (Merck), Fluorochem.[1]
- Role: Best for milligram to gram-scale discovery needs.[1]
- Pros: High reliability, provided with CoA, usually re-tested in-house.[1]
- Cons: Extremely high cost per gram; not viable for scale-up.[1]

Tier 2: Specialized Chiral CROs (Scale-Up)

- Vendors: Enamine, BLD Pharm, AChemBlock, Accela ChemBio.

- Role: Best for multi-gram to kilogram batches.
- Pros: These vendors often synthesize on-demand or hold stock from pilot batches.[\[1\]](#)
- Cons: Batch-to-batch variability in enantiomeric excess (ee) is a common risk.[\[1\]](#)

Tier 3: Bulk Manufacturers (Process Scale)

- Region: Primarily located in Jiangsu and Shandong provinces (China) and Hyderabad (India).
- Role: GMP or non-GMP intermediates for late-stage development.[\[1\]](#)
- Risk: High risk of "regioisomer contamination" (e.g., 4-substituted isomers) if the synthesis route is not disclosed.[\[1\]](#)

Part 3: Synthesis Routes & Impurity Profiling

Understanding how a supplier makes the compound allows you to predict the impurities they won't tell you about.[\[1\]](#)

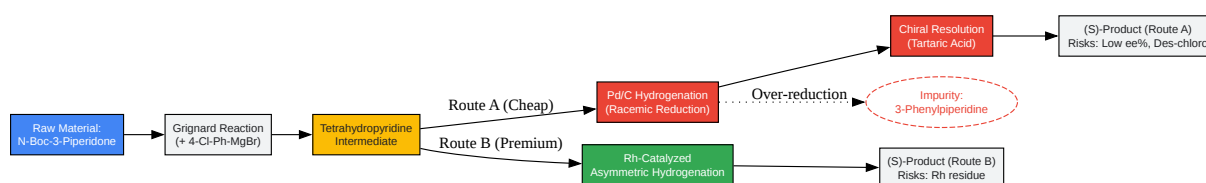
Route A: Classical Resolution (Most Common)

- Mechanism: Grignard addition of 4-chlorophenylmagnesium bromide to N-protected 3-piperidone, followed by dehydration, hydrogenation, and resolution with a chiral acid (e.g., Di-p-toluoyl-L-tartaric acid).[\[1\]](#)
- Impurity Risk:
 - Residual Resolving Agent: Tartaric acid traces.[\[1\]](#)
 - Enantiomeric Drift: If recrystallization is rushed, ee% drops.
 - Des-chloro Impurity: Over-hydrogenation (dehalogenation) can occur during the reduction of the double bond, leading to 3-phenylpiperidine.[\[1\]](#)

Route B: Asymmetric Hydrogenation (Premium)

- Mechanism: Rhodium-catalyzed asymmetric hydrogenation of a tetrahydropyridine precursor using chiral phosphine ligands (e.g., Josiphos).[1]
- Impurity Risk:
 - Metal Residues: High Rhodium (Rh) content (must be <10 ppm for pharma).
 - High Cost: Ligands are expensive.[1]

Visualization: Synthesis-Dependent Impurity Origins



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Caption: Comparison of Classical Resolution (Route A) vs. Asymmetric Hydrogenation (Route B) and their specific impurity risks.

Part 4: Supplier Qualification Protocol (Self-Validating System)

Do not rely on the Certificate of Analysis (CoA) provided by the supplier.[1] Establish an internal "Gatekeeper" protocol.[1]

Step 1: The "Use Test" (Small Scale)

Order 1g. Do not order 100g immediately.

- Visual Inspection: Must be white.[1] Yellow/Brown indicates free-base oxidation.[1]

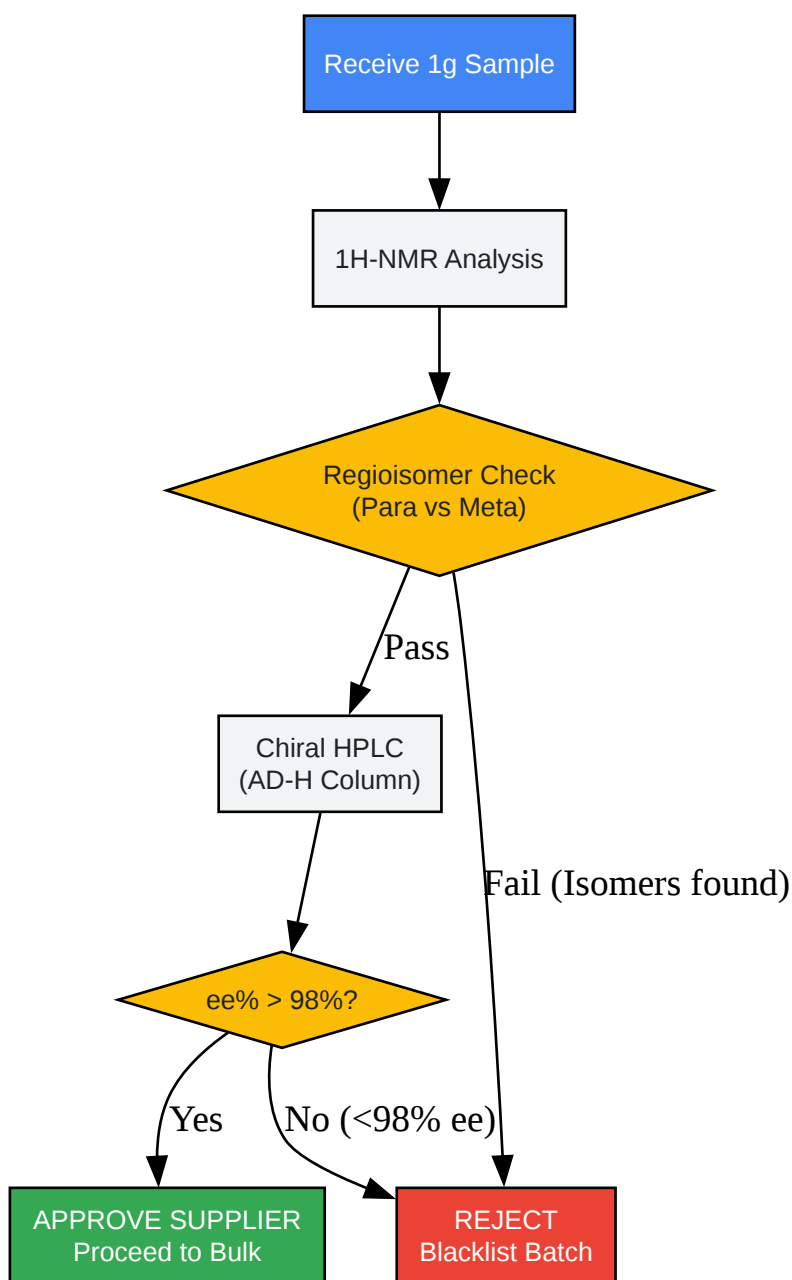
- 1H-NMR (CDCl₃): Check for the integral ratio of the aromatic protons. A perfect doublet-of-doublets pattern indicates para-substitution.^[1] Any multiplet distortion suggests regioisomers (meta/ortho).
- Chiral HPLC (The Gold Standard):
 - Column: Daicel Chiralpak AD-H or OD-H (4.6 x 250 mm, 5 μm).^[1]
 - Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).^[1]
 - Flow Rate: 1.0 mL/min.^[2]
 - Detection: UV @ 220 nm.^[1]
 - Acceptance: Major peak > 98.0% area.^[1]

Step 2: The "Stress Test" (Process Safety)

If the 1g sample passes, request a specific batch reservation for the larger order.

- Residue on Ignition (ROI): Critical if using Route B (Rh catalyst).
- Salt Stoichiometry: If buying the HCl salt, titrate chloride content (AgNO₃ titration) to ensure it is a mono-HCl salt and not a hygroscopic di-HCl or free base mixture.^[1]

Visualization: Supplier Decision Logic



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Caption: Decision tree for validating incoming batches of **(S)-3-(4-Chlorophenyl)piperidine**.

References

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- To cite this document: BenchChem. [Part 1: Technical Specifications & Critical Quality Attributes (CQA)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11752716/docs#part-1-technical-specifications-critical-quality-attributes-cqa]

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